

An In-depth Technical Guide to 5,6-Dibromo-1,3-dioxaindane

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Compound of Interest

Compound Name: 5,6-Dibromo-1,3-dioxaindane

CAS No.: 5279-32-3

Cat. No.: B1296138

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5,6-Dibromo-1,3-dioxaindane is a halogenated heterocyclic compound with potential applications in medicinal chemistry and materials science. Its rigid, dibrominated indane core offers a unique scaffold for the design of novel molecules with specific steric and electronic properties. The bromine substituents provide reactive handles for further chemical modifications, making it a versatile intermediate in organic synthesis. This technical guide provides a comprehensive overview of the plausible synthesis, expected physicochemical properties, and potential applications of **5,6-Dibromo-1,3-dioxaindane**, based on analogous chemical systems. Detailed experimental protocols and representative spectroscopic data are presented to facilitate further research and development.

Physicochemical Properties

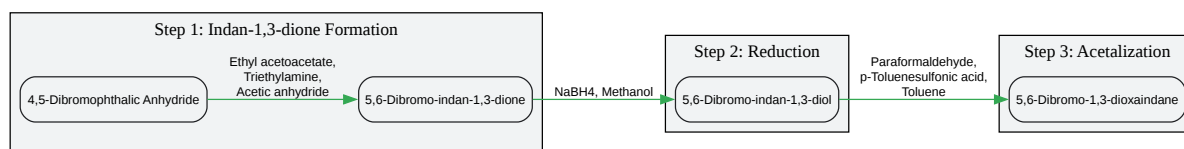
While experimental data for **5,6-Dibromo-1,3-dioxaindane** is not readily available in the literature, its properties can be predicted based on structurally related compounds.

Property	Predicted Value
Molecular Formula	C ₉ H ₈ Br ₂ O ₂
Molecular Weight	323.97 g/mol
Appearance	White to off-white crystalline solid
Melting Point	>150 °C (decomposes)
Boiling Point	Not available
Solubility	Soluble in DMSO, DMF, and chlorinated solvents; sparingly soluble in alcohols; insoluble in water.
Purity (Typical)	>98% (by HPLC)

Proposed Synthetic Pathway

A plausible synthetic route to **5,6-Dibromo-1,3-dioxaindane** involves a three-step process starting from a commercially available or readily synthesized precursor, 4,5-dibromophthalic acid. The proposed pathway is as follows:

- Synthesis of 5,6-Dibromo-indan-1,3-dione: The synthesis can be adapted from the preparation of substituted indan-1,3-diones.[\[1\]](#)
- Reduction to 5,6-Dibromo-indan-1,3-diol: The dione is reduced to the corresponding diol using a suitable reducing agent.
- Formation of **5,6-Dibromo-1,3-dioxaindane**: The diol is then cyclized with a formaldehyde equivalent to form the 1,3-dioxaindane ring system.[\[2\]](#)



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Proposed synthesis of **5,6-Dibromo-1,3-dioxaindane**.

Experimental Protocols

The following are detailed, hypothetical experimental protocols for the synthesis of **5,6-Dibromo-1,3-dioxaindane**.

Synthesis of 5,6-Dibromo-indan-1,3-dione

This protocol is adapted from the synthesis of 5-bromo-indan-1,3-dione.[3]

Materials:

- 4,5-Dibromophthalic anhydride
- Ethyl acetoacetate
- Triethylamine
- Acetic anhydride
- Concentrated hydrochloric acid
- Ice
- Acetone

Procedure:

- To a solution of 4,5-dibromophthalic anhydride (1 equivalent) in acetic anhydride, add triethylamine (2.2 equivalents).
- To this mixture, add ethyl acetoacetate (1.1 equivalents) dropwise at room temperature with stirring.
- Continue stirring the reaction mixture for 24 hours at room temperature.
- Pour the reaction mixture onto crushed ice and add concentrated hydrochloric acid.
- Filter the precipitated solid and wash with cold water.
- To the crude solid, add a hot solution of hydrochloric acid in water to induce decarboxylation.
- The resulting red precipitate of 5,6-dibromo-indan-1,3-dione is collected by filtration and can be recrystallized from acetone.

Reduction to 5,6-Dibromo-indan-1,3-diol

This protocol is based on the general reduction of diones.

Materials:

- 5,6-Dibromo-indan-1,3-dione
- Sodium borohydride (NaBH_4)
- Methanol
- Dichloromethane
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- Suspend 5,6-dibromo-indan-1,3-dione (1 equivalent) in methanol at 0 °C.

- Slowly add sodium borohydride (2.5 equivalents) portion-wise, maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 4 hours.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with dichloromethane (3 x 50 mL).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude diol.

Formation of 5,6-Dibromo-1,3-dioxaindane

This protocol is based on the general formation of 1,3-dioxanes from 1,3-diols.^[2]

Materials:

- 5,6-Dibromo-indan-1,3-diol
- Paraformaldehyde
- p-Toluenesulfonic acid monohydrate
- Toluene
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- To a solution of 5,6-dibromo-indan-1,3-diol (1 equivalent) in toluene, add paraformaldehyde (1.5 equivalents) and a catalytic amount of p-toluenesulfonic acid monohydrate.

- Heat the mixture to reflux with a Dean-Stark apparatus to remove water.
- Monitor the reaction by thin-layer chromatography until the starting material is consumed.
- Cool the reaction mixture to room temperature and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

Spectroscopic Data

The following tables provide expected spectroscopic data for **5,6-Dibromo-1,3-dioxaindane**, based on the analysis of structurally similar compounds.^{[4][5][6]}

¹H NMR Spectroscopy

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.8	s	2H	Aromatic CH
~5.5	t	2H	O-CH-O
~5.2	s	2H	O-CH ₂ -O
~3.2	d	2H	Ar-CH ₂

¹³C NMR Spectroscopy

Chemical Shift (δ , ppm)	Assignment
~140	Aromatic C (quat)
~125	Aromatic CH
~120	Aromatic C-Br
~95	O-CH ₂ -O
~70	O-CH-O
~35	Ar-CH ₂

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
3100-3000	Aromatic C-H stretch
2950-2850	Aliphatic C-H stretch
1600-1450	Aromatic C=C stretch
1250-1000	C-O stretch (dioxane ring)
800-600	C-Br stretch

Mass Spectrometry

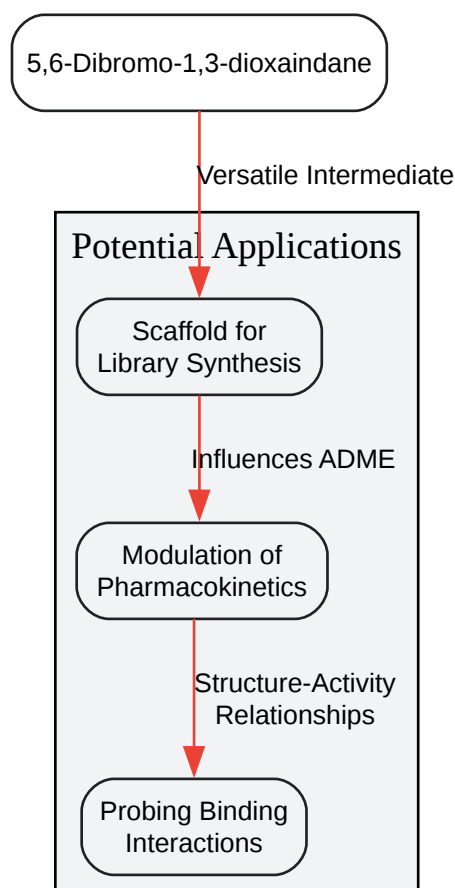
The mass spectrum is expected to show a characteristic isotopic pattern for a dibrominated compound.^{[7][8][9][10]}

m/z	Interpretation
322, 324, 326	Molecular ion peak cluster [M] ⁺
243, 245	[M - Br] ⁺
164	[M - 2Br] ⁺
115	Fragment corresponding to the indane core

Applications in Drug Development

The 1,3-dioxaindane scaffold itself is of interest in medicinal chemistry. The introduction of bromine atoms at the 5 and 6 positions of the indane ring system offers several advantages for drug development:

- **Scaffold for Library Synthesis:** The bromine atoms can serve as points for further functionalization via cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) to generate libraries of diverse compounds for screening.
- **Modulation of Pharmacokinetic Properties:** The lipophilicity introduced by the bromine atoms can influence the absorption, distribution, metabolism, and excretion (ADME) properties of potential drug candidates.
- **Probing Binding Interactions:** The electron-withdrawing nature and steric bulk of the bromine atoms can be utilized to probe and optimize interactions with biological targets.



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